

# Commercial Availability and Procurement of D-erythro-Ritalinic acid-d10: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *D-erythro-Ritalinic acid-d10*

Cat. No.: *B098154*

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For researchers, scientists, and professionals in drug development, the accessibility of isotopically labeled standards is crucial for pharmacokinetic and metabolic studies. This guide provides an in-depth overview of the commercial availability of **D-erythro-Ritalinic acid-d10**, a deuterated metabolite of methylphenidate.

## Commercial Availability

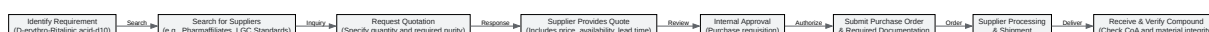
**D-erythro-Ritalinic acid-d10** is available from several specialized chemical suppliers. The compound, identified by CAS number 1330166-48-7, is primarily used as a labeled internal standard in analytical and forensic toxicology applications.<sup>[1][2]</sup> Below is a summary of suppliers and their product specifications.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Purity	Available Quantities
Pharmaffiliates	D-erythro-Ritalinic Acid-d10	1330166-48-7	C13H7D10NO2	229.34	High Purity	Inquire for details
LGC Standards	DL-erythro Ritalinic Acid-d10 (Major)	1330180-60-3	Not specified	Not specified	Not specified	1 mg
Coompo Research Chemicals	DL-erythro Ritalinic Acid-d10 (Major)	1330166-48-7	C13H7D10NO2	229.34	98%	1mg, 10mg
Invivochem	D-erythro-Ritalinic acid-d10	1330166-48-7	Not specified	Not specified	Not specified	Inquire for details

Note: LGC Standards lists the DL-erythro racemate. Researchers requiring the specific D-erythro isomer should verify the product specifications with the supplier. Some suppliers may require documentation for the purchase of this controlled substance.

## Procurement Workflow

The process of acquiring **D-erythro-Ritalinic acid-d10** for research purposes follows a standard procurement workflow for chemical reference standards. This involves identifying suppliers, requesting quotations, providing necessary documentation, and arranging for shipment and receipt.



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Procurement workflow for **D-erythro-Ritalinic acid-d10**.

## Experimental Protocols

While specific synthesis protocols for **D-erythro-Ritalinic acid-d10** are not publicly detailed by commercial suppliers, the general synthesis of ritalinic acid and its stereoisomers is documented in scientific literature and patents. The synthesis of methylphenidate and its metabolites often involves the resolution of racemic mixtures to isolate the desired stereoisomers. For instance, processes for the preparation of d-threo-ritalinic acid hydrochloride by resolution of dl-threo-ritalinic acid using chiral carboxylic acids have been described. These methods typically involve crystallization and separation techniques to isolate the desired enantiomer.

The deuterated form, **D-erythro-Ritalinic acid-d10**, is synthesized using deuterated starting materials or through isotopic exchange reactions. The precise methodology is proprietary to the manufacturers.

## Application in Research

**D-erythro-Ritalinic acid-d10** serves as an ideal internal standard for quantitative analysis of ritalinic acid in biological matrices by techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[3] Its use allows for accurate quantification by correcting for matrix effects and variations in sample preparation and instrument response. As a metabolite of methylphenidate, its analysis is critical in pharmacokinetic studies, drug metabolism research, and forensic toxicology to monitor the use and abuse of methylphenidate.[4]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

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## References

- 1. pharmaffiliates.com [pharmaffiliates.com]

- 2. D-erythro-Ritalinic acid-d10 | Isotope-Labeled Compounds | 1330166-48-7 | Invivochem [invivochem.com]
- 3. (±)-threo-Ritalinic acid-D10 HCl | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
- 4. D-erythro-Ritalinic Acid|High-Purity Reference Standard [benchchem.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)